

Spectroscopic and Mechanistic Insights into Ochromycinone: A Technical Guide

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Compound of Interest

Compound Name: Ochromycinone

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Introduction

Ochromycinone is a naturally occurring angucyclinone antibiotic belonging to the benz[a]anthraquinone class of polyketides. Its complex tetracyclic structure and potential biological activity have garnered significant interest within the chemical and pharmaceutical research communities. This technical guide provides a comprehensive overview of the spectroscopic data of (+)-**Ochromycinone**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. Detailed experimental protocols for acquiring this data are also presented. Furthermore, a potential signaling pathway for this class of antibiotics is explored, offering insights into its mechanism of action.

Spectroscopic Data of (+)-Ochromycinone

The following tables summarize the key spectroscopic data obtained from the total synthesis and characterization of (+)-**Ochromycinone**.

Nuclear Magnetic Resonance (NMR) Data

Table 1: ^1H NMR Spectroscopic Data for (+)-**Ochromycinone** (500 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
12.91	s	-	1H	8-OH
8.28	d	7.5	1H	H-11
7.77	t	8.0	1H	H-10
7.37	d	8.5	1H	H-9
4.28	ddd	13.0, 5.0, 2.5	1H	H-1ax
3.14	m	-	1H	H-3
2.91	dd	16.0, 5.0	1H	H-4ax
2.78	dd	18.5, 5.0	1H	H-2ax
2.68	dd	16.0, 4.0	1H	H-4eq
2.31	dd	18.5, 4.5	1H	H-2eq
1.25	d	7.0	3H	3-CH ₃

Table 2: ¹³C NMR Spectroscopic Data for (+)-**Ochromycinone** (125 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Assignment
207.9	C-1
191.6	C-7
181.5	C-12
162.2	C-8
137.0	C-10
134.0	C-12a
133.4	C-6a
124.7	C-11
119.6	C-9
115.3	C-7a
114.8	C-11a
47.9	C-4
43.1	C-2
35.1	C-3
34.6	C-4a
20.9	3-CH ₃

Infrared (IR) and Mass Spectrometry (MS) Data

Table 3: IR and MS Spectroscopic Data for (+)-**Ochromycinone**

Spectroscopic Technique	Key Data
IR (KBr, cm ⁻¹)	3440, 2925, 1710, 1625, 1580, 1450, 1270, 1160, 750
MS (ESI)	m/z 307 [M+H] ⁺

Experimental Protocols

The following protocols are based on the methods reported for the total synthesis and characterization of (+)-**Ochromycinone**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: A 500 MHz NMR spectrometer was used for acquiring ^1H NMR spectra, and a 125 MHz spectrometer for ^{13}C NMR spectra.
- Sample Preparation: The purified sample of (+)-**Ochromycinone** was dissolved in deuterated chloroform (CDCl_3).
- Data Acquisition:
 - ^1H NMR spectra were recorded with chemical shifts reported in parts per million (ppm) relative to the residual solvent peak of CHCl_3 (δ 7.26).
 - ^{13}C NMR spectra were recorded with chemical shifts reported in ppm relative to the solvent peak of CDCl_3 (δ 77.0).
 - Standard pulse sequences were used for both ^1H and ^{13}C NMR.

Infrared (IR) Spectroscopy

- Instrumentation: A Fourier-transform infrared (FT-IR) spectrometer was used.
- Sample Preparation: The sample was prepared as a potassium bromide (KBr) pellet. A small amount of the solid sample was ground with dry KBr and pressed into a thin, transparent disk.
- Data Acquisition: The IR spectrum was recorded in the range of $4000\text{--}400\text{ cm}^{-1}$, and the absorption frequencies are reported in wavenumbers (cm^{-1}).

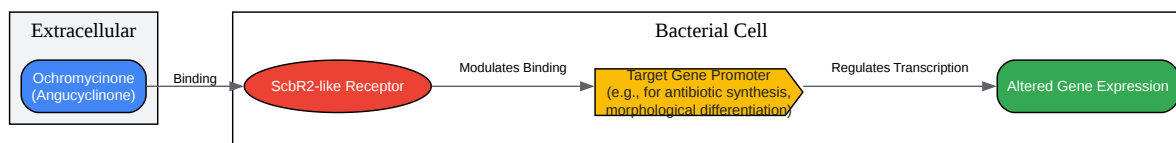
Mass Spectrometry (MS)

- Instrumentation: An electrospray ionization (ESI) mass spectrometer was used.

- **Sample Preparation:** The sample was dissolved in a suitable solvent (e.g., methanol or acetonitrile) and introduced into the mass spectrometer via direct infusion or after liquid chromatography.
- **Data Acquisition:** The mass spectrum was acquired in positive ion mode, and the mass-to-charge ratio (m/z) of the protonated molecular ion $[M+H]^+$ was determined.

Potential Signaling Pathway of Angucyclinone Antibiotics

While the specific signaling pathway of **Ochromycinone** has not been elucidated, studies on other angucyclinone antibiotics provide valuable insights into their potential mechanism of action. One such example is Jadomycin B, which has been shown to act as a signaling molecule in *Streptomyces coelicolor*.



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